

An In-depth Technical Guide to Ethylene Terephthalate Cyclic Dimer-d8

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Compound of Interest

Compound Name: *Ethylene Terephthalate Cyclic Dimer-d8*

Cat. No.: *B15622664*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, analytical methodologies, and synthesis of **Ethylene Terephthalate Cyclic Dimer-d8**. This deuterated standard is essential for the accurate quantification of its non-labeled counterpart, a cyclic dimer of polyethylene terephthalate (PET), which is a significant compound of interest in studies related to food contact materials, polymer chemistry, and environmental analysis.

Core Chemical Properties

Ethylene Terephthalate Cyclic Dimer-d8 is a stable isotope-labeled version of the ethylene terephthalate cyclic dimer. The deuterium labeling provides a distinct mass spectrometric signature, making it an ideal internal standard for quantitative analysis.

Property	Value	Reference
Chemical Name	3,6,13,16-Tetraoxatricyclo[16.2.2.28,11]tetracos-8,10,18,20,21,23-hexaene-2,7,12,17-tetrone-d8	[1]
Synonyms	Terephthalic Acid, Bimol. Cyclic Ethylene Ester-d8; Ethylene Glycol, Bimol. Cyclic Terephthalate-d8	[1]
CAS Number	Not available for the deuterated form in the search results. The non-deuterated CAS is 24388-68-9.	[2]
Molecular Formula	C ₂₀ H ₈ D ₈ O ₈	[1]
Molecular Weight	392.39 g/mol	[1]
Appearance	Off-White to Pale Yellow Waxy Solid to Solid	[1]
Solubility	Slightly soluble in Acetone, Chloroform, and Ethyl Acetate.	[1]
Storage Conditions	-20°C	[1]
Purity	>95% (HPLC)	[2]
Isotopic Purity	>95% (d8)	[1]

Analytical Characterization

The accurate characterization of **Ethylene Terephthalate Cyclic Dimer-d8** is crucial for its use as an analytical standard. The following table summarizes the key analytical data obtained from a certificate of analysis.

Analytical Technique	Results	Reference
^1H NMR	Conforms to the expected structure.	[1]
Mass Spectrometry	Conforms to the expected structure.	[1]
Elemental Analysis	%C: 60.97, %H (including D): 4.45 (values for the non-deuterated form would differ)	[1]
HPLC Purity	100.00% (at 243 nm)	[1]
Isotopic Distribution	d0 = 0.30%, d1 = 0.54%, d2 = 0.09%, d3 = 0.18%, d4 = 0.14%, d5 = 0.40%, d6 = 0.09%, d7 = 9.34%, d8 = 88.92%	[1]

Experimental Protocols

Detailed experimental protocols are essential for the reliable use of **Ethylene Terephthalate Cyclic Dimer-d8** in a research setting. The following sections provide methodologies for common analytical techniques, adapted from literature methods for the analysis of the non-deuterated analogue.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is suitable for determining the chemical purity of **Ethylene Terephthalate Cyclic Dimer-d8**.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μm particle size).
- Mobile Phase: A gradient of acetonitrile and water.

- Solvent A: Water
- Solvent B: Acetonitrile
- Gradient Program:
 - 0-20 min: 50% B to 100% B
 - 20-25 min: Hold at 100% B
 - 25-30 min: 100% B to 50% B
 - 30-35 min: Hold at 50% B
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Detection: UV at 243 nm
- Sample Preparation: Dissolve an accurately weighed amount of the compound in a suitable solvent (e.g., acetonitrile) to a known concentration.

Liquid Chromatography-Mass Spectrometry (LC-MS) for Quantification

This protocol describes a method for the quantification of Ethylene Terephthalate Cyclic Dimer using **Ethylene Terephthalate Cyclic Dimer-d8** as an internal standard. This is a common application in migration studies from food contact materials.

- Instrumentation: A high-performance liquid chromatograph coupled to a triple quadrupole or high-resolution mass spectrometer (e.g., Q-TOF).
- Column: A C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.7 µm particle size).
- Mobile Phase:
 - Solvent A: 0.1% Formic acid in Water

- Solvent B: 0.1% Formic acid in Acetonitrile
- Gradient Program: A suitable gradient to separate the analyte from matrix interferences. A typical gradient might start at 10% B, ramp to 95% B over 10 minutes, hold for 2 minutes, and then re-equilibrate.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- MS Detection:
 - For Quantification (Triple Quadrupole): Monitor specific Multiple Reaction Monitoring (MRM) transitions for both the analyte and the internal standard.
 - Analyte (non-deuterated): Precursor ion (e.g., $[M+H]^+$, m/z 385.1) and a characteristic product ion.
 - Internal Standard (d8): Precursor ion (e.g., $[M+H]^+$, m/z 393.1) and a corresponding product ion.
 - For Identification (High-Resolution MS): Monitor the accurate mass of the protonated molecule ($[M+H]^+$).
- Sample Preparation:
 - Spike a known amount of the sample (e.g., food simulant extract, polymer extract) with a known amount of **Ethylene Terephthalate Cyclic Dimer-d8** solution.
 - Vortex mix and filter the sample before injection.
- Calibration: Prepare a series of calibration standards containing a fixed concentration of the internal standard and varying concentrations of the non-deuterated analyte. Plot the ratio of the analyte peak area to the internal standard peak area against the analyte concentration.

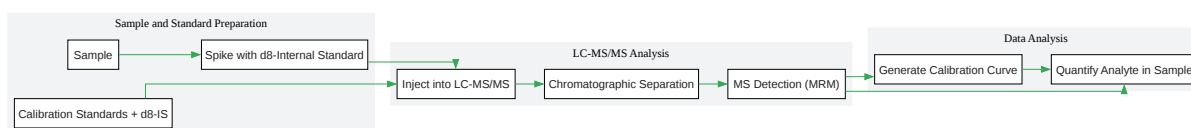
Visualizing Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for HPLC Purity Assessment.

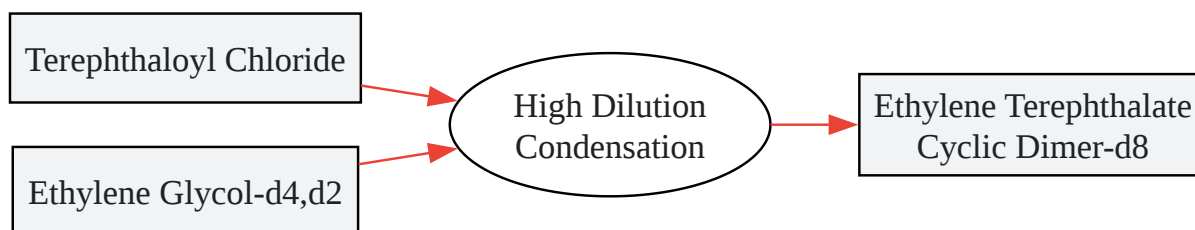


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Caption: Workflow for LC-MS Quantification.

Synthesis Outline

While a detailed, step-by-step synthesis protocol for **Ethylene Terephthalate Cyclic Dimer-d8** is not readily available in the public domain and is likely proprietary to the manufacturer, a general synthetic approach can be inferred. The synthesis would likely involve the condensation reaction of deuterated ethylene glycol (ethylene glycol-d4, DOCH₂CH₂OD) with terephthaloyl chloride or dimethyl terephthalate under high dilution conditions to favor cyclization over polymerization. The use of a deuterated starting material is the key to introducing the deuterium labels.



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Caption: Conceptual Synthesis Pathway.

This technical guide provides a solid foundation for researchers and scientists working with **Ethylene Terephthalate Cyclic Dimer-d8**. For further details, it is always recommended to consult the certificate of analysis and any accompanying documentation provided by the supplier.

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References

- 1. Ethylene Terephthalate Cyclic Dimer | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. zaguan.unizar.es [zaguan.unizar.es]
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